

AIM Biotech Organ-on-a-Chip Technical Support Center

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues encountered when using AIM Biotech's 3D cell culture systems.

Frequently Asked Questions (FAQs)

Q1: What is the recommended hydrogel concentration for my experiments?

A1: The optimal hydrogel concentration depends on your specific application and cell type. For instance, for some 3D cell migration assays using Matrigel, a concentration of 10-12 mg/ml without dilution is recommended to prevent media leakage and gel disruption.[1] It is advisable to test a range of concentrations to determine the best conditions for your experiment.

Q2: How often should I change the cell culture medium?

A2: Due to the small volumes used in microfluidic devices, daily media changes are recommended to replenish nutrients and remove waste products.[2] For maintaining stable gradients or interstitial flow, using a syringe pump is advisable.[2]

Q3: Can I use the idenTx 3 Chips without the microtiter plate holder?

A3: Yes, but you must ensure the chips are elevated to allow for proper gas exchange through the laminated underside.[2] The holder is designed to facilitate air circulation and minimize media evaporation.[2]



Q4: Do I need to coat the media channels before seeding cells?

A4: Coating the media channels with an appropriate extracellular matrix protein, such as fibronectin for endothelial cells, is recommended to promote cell attachment.[2] However, if you are only seeding cells within the hydrogel, coating the media channels is not necessary.[2]

Troubleshooting Guides Issue 1: Inconsistent Hydrogel Polymerization

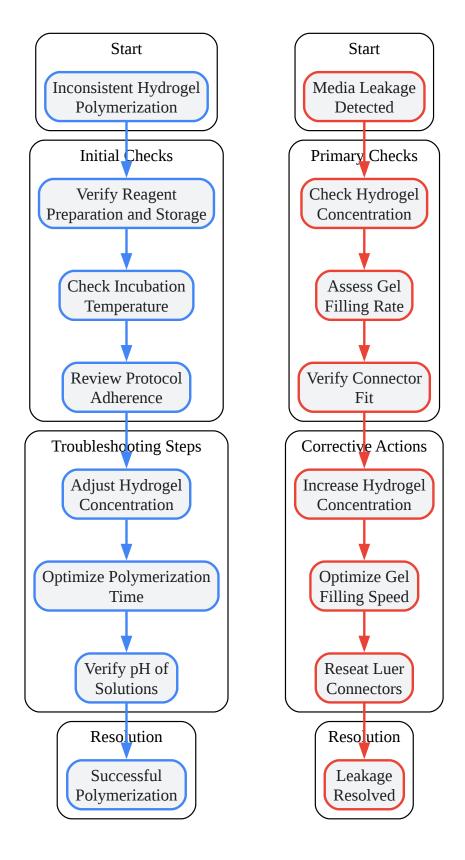
Inconsistent or incomplete hydrogel polymerization can lead to experimental variability and unreliable results.

Q: My hydrogel is not polymerizing correctly. What could be the cause and how can I fix it?

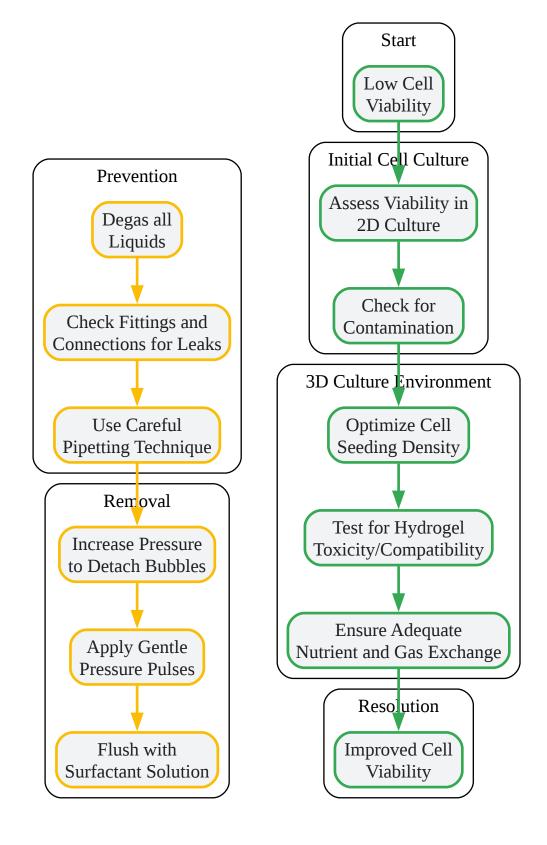
A: Several factors can affect hydrogel polymerization. Follow this guide to troubleshoot the issue.

Troubleshooting Workflow for Inconsistent Hydrogel Polymerization









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